

An In-depth Technical Guide to 4-Butylphenol-d5: Certificate of Analysis Specifications

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Compound of Interest

Compound Name: 4-Butylphenol-d5

Cat. No.: B15622591

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the quality and purity of starting materials is paramount. This guide provides a detailed overview of the typical Certificate of Analysis (CoA) specifications for **4-Butylphenol-d5**, a deuterated analog of 4-Butylphenol. The inclusion of deuterium atoms provides a valuable tool for metabolic profiling and pharmacokinetic studies. This document outlines the key quality control parameters, analytical methodologies, and a representative workflow for the quality assurance of this compound.

Quantitative Data Summary

The following table summarizes the typical specifications for **4-Butylphenol-d5** as would be presented in a Certificate of Analysis. These values represent the minimum acceptable criteria for the release of the material.

Parameter	Specification
Appearance	Colorless to light yellow liquid
Purity (by GC-MS)	≥ 98.0%
Isotopic Purity (D atom %)	≥ 98%
Identity (by ¹ H NMR)	Conforms to structure
Residual Solvents	Meets USP <467> requirements
Water Content (by Karl Fischer)	≤ 0.5%

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below. These protocols are representative of standard analytical techniques used for the quality control of isotopically labeled compounds.

2.1 Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To determine the chemical purity of **4-Butylphenol-d5** by separating it from any volatile impurities.
- Instrumentation: A gas chromatograph coupled with a mass spectrometer detector (e.g., Agilent GC-MS system).
- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm ID, 0.25 μm film thickness), is typically used.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: Increase to 280°C at a rate of 10°C/min.
 - Final hold: Hold at 280°C for 5 minutes.

- Injection: 1 μ L of a 1 mg/mL solution in a suitable solvent (e.g., dichloromethane) is injected in split mode (e.g., 50:1).
- MS Detector: Operated in full scan mode over a mass range of m/z 40-450.
- Data Analysis: The purity is calculated based on the area percentage of the main peak corresponding to **4-Butylphenol-d5** relative to the total area of all peaks in the chromatogram.

2.2 Isotopic Purity Determination

- Objective: To quantify the percentage of deuterium incorporation in the molecule. This is often determined by Mass Spectrometry.
- Methodology: The mass spectrum obtained from the GC-MS analysis is used. The relative intensities of the molecular ion peaks for the deuterated species (d5) and the non-deuterated (d0) and partially deuterated species are measured.
- Calculation: The isotopic purity is calculated as the percentage of the d5 species relative to the sum of all isotopic variants.

2.3 Identity Confirmation by Proton Nuclear Magnetic Resonance (^1H NMR)

- Objective: To confirm the chemical structure of **4-Butylphenol-d5**.
- Instrumentation: A Nuclear Magnetic Resonance spectrometer (e.g., Bruker 400 MHz).
- Sample Preparation: The sample is dissolved in a deuterated solvent, typically Chloroform-d (CDCl_3), with Tetramethylsilane (TMS) as an internal standard.
- Analysis: The ^1H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the signals are compared to the expected spectrum for **4-Butylphenol-d5**. The absence of signals in the aromatic region where deuterium atoms have been substituted confirms the isotopic labeling.

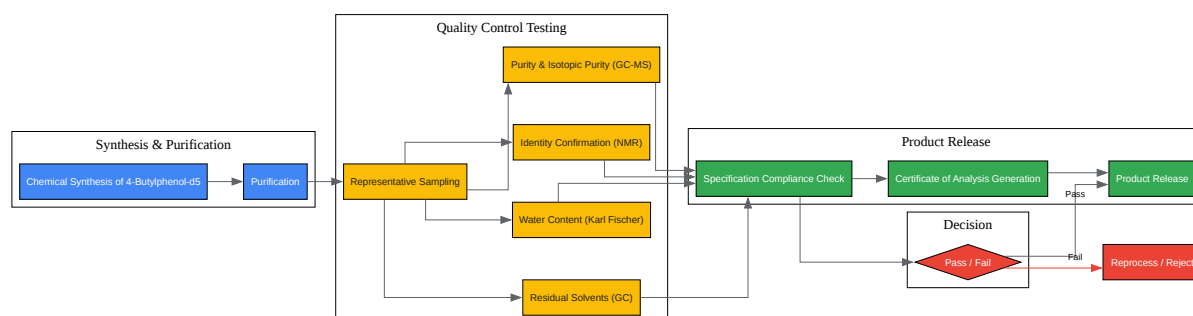
2.4 Water Content by Karl Fischer Titration

- Objective: To determine the amount of water present in the sample.

- Methodology: A coulometric Karl Fischer titrator is used. A known amount of the sample is injected into the titration cell containing a Karl Fischer reagent. The instrument measures the amount of current required to generate the iodine titrant to neutralize the water present.
- Calculation: The water content is reported as a weight percentage.

Quality Control Workflow

The following diagram illustrates the logical workflow for the quality control and release of **4-Butylphenol-d5**.



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Caption: Quality Control Workflow for **4-Butylphenol-d5**.

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Butylphenol-d5: Certificate of Analysis Specifications]. BenchChem, [2026]. [Online PDF]. Available at:

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